

Spectroscopic and Synthetic Profile of Benzenesulfonohydrazide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzenesulfonohydrazide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **benzenesulfonohydrazide**, a versatile reagent in organic synthesis. The document details the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics of the compound, along with a standard protocol for its synthesis. This information is critical for the accurate identification, characterization, and utilization of **benzenesulfonohydrazide** in research and development settings.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **benzenesulfonohydrazide**.

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
7.93	Doublet	7.0	2H	Aromatic (ortho-protons)
7.65	Triplet	7.3	1H	Aromatic (para-proton)
7.57	Triplet	7.3	2H	Aromatic (meta-protons)
5.62	Singlet	-	1H	-NH-
3.62	Singlet	-	2H	-NH ₂

Solvent: CDCl₃, Spectrometer Frequency: 300 MHz

Table 2: ¹³C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
136.3	Aromatic (C-S)
133.5	Aromatic (para-C)
129.3	Aromatic (meta-C)
128.2	Aromatic (ortho-C)

Solvent: CDCl₃, Spectrometer Frequency: 75 MHz

Table 3: Mass Spectrometry Data (Electron Ionization)

m/z	Relative Intensity (%)	Proposed Fragment
172	8.3	[M] ⁺ (Molecular Ion)
143	53.0	[M - NHNH ₂] ⁺
142	19.5	[C ₆ H ₅ SO ₂] ⁺
125	19.0	[C ₆ H ₅ SO] ⁺
94	9.6	[C ₆ H ₆] ⁺
78	89.4	[C ₆ H ₆] ⁺
77	100.0	[C ₆ H ₅] ⁺
51	49.3	[C ₄ H ₃] ⁺
31	97.8	[N ₂ H ₃] ⁺

Ionization Energy: 75 eV

Table 4: FT-IR Spectroscopic Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300 - 3400	Strong, Broad	N-H stretching (asymmetric and symmetric of -NH ₂)
3200 - 3300	Medium	N-H stretching (-NH-)
3000 - 3100	Medium	Aromatic C-H stretching
1580 - 1600	Medium	C=C aromatic ring stretching
1440 - 1480	Medium	C=C aromatic ring stretching
1300 - 1350	Strong	S=O asymmetric stretching
1150 - 1200	Strong	S=O symmetric stretching
700 - 750	Strong	C-H out-of-plane bending
680 - 720	Strong	C-S stretching

Sample Preparation: KBr Pellet

Experimental Protocols

Synthesis of Benzenesulfonohydrazide

Benzenesulfonohydrazide is commonly synthesized by the reaction of benzenesulfonyl chloride with hydrazine hydrate.[1]

Procedure:

- To a solution of 80% hydrazine hydrate (2.1 equivalents) in tetrahydrofuran (THF), benzenesulfonyl chloride (1 equivalent) is added slowly at -8 °C.[1]
- The reaction mixture is stirred at this temperature for 30 minutes.[1]
- Following the reaction, the mixture is extracted with ethyl acetate.[1]
- The organic layer is concentrated under reduced pressure.[1]
- The resulting residue is purified by column chromatography on silica gel using a chloroform/methanol (9.4:0.6) eluent to yield **benzenesulfonohydrazide** as a white solid.[1]

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra were recorded on a 300 MHz spectrometer. The sample was dissolved in deuterated chloroform (CDCl_3).

Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

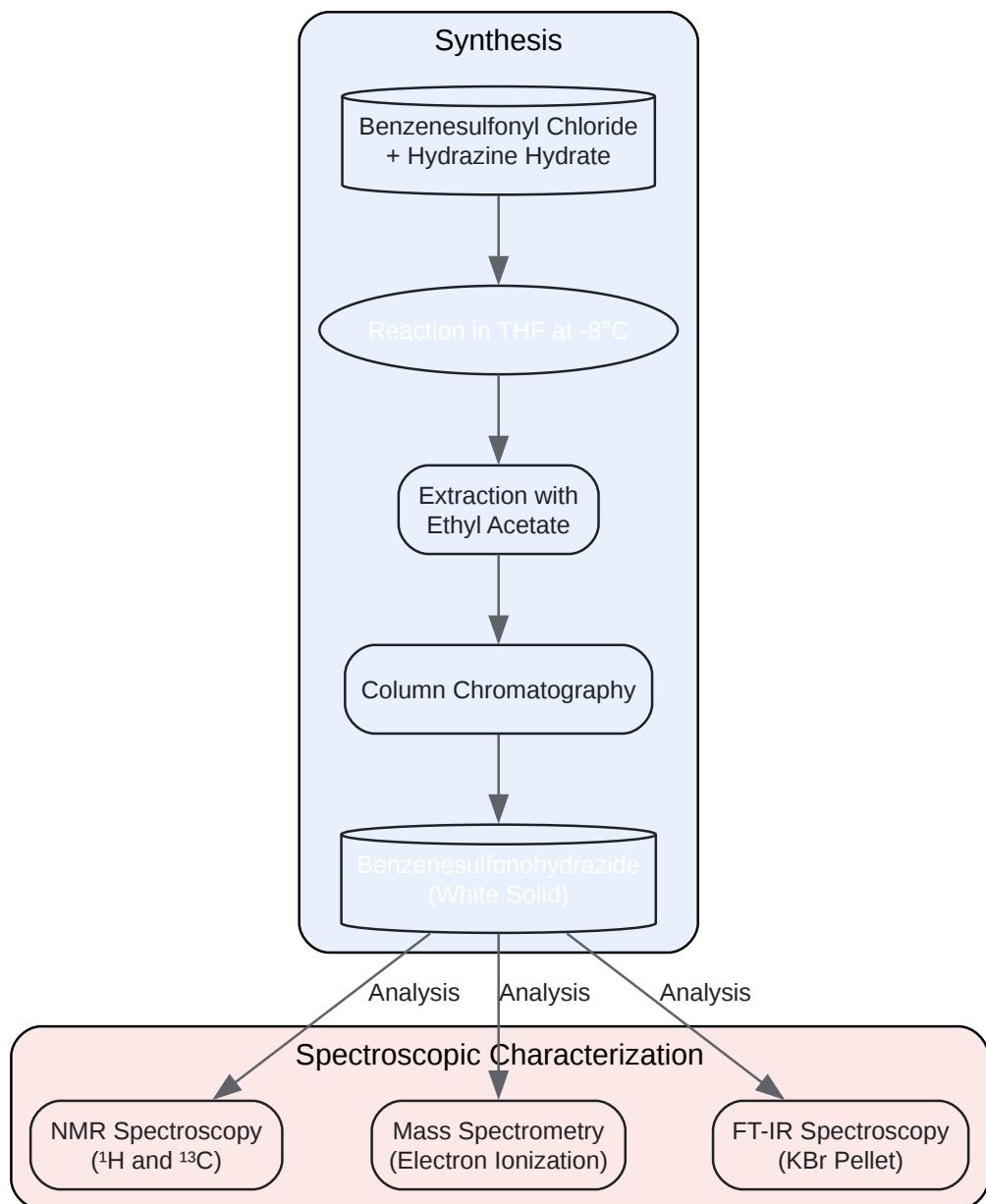
Mass Spectrometry (MS): The mass spectrum was obtained using an electron ionization (EI) source. The sample was introduced directly into the ion source, which was maintained at a temperature of 190 °C, while the sample temperature was 120 °C. The electron energy was set to 70 eV.

Infrared (IR) Spectroscopy: The IR spectrum was recorded using a Fourier-Transform Infrared (FTIR) spectrophotometer. The sample was prepared as a potassium bromide (KBr) pellet.

Workflow and Logical Relationships

The following diagram illustrates the overall workflow for the synthesis and characterization of **benzenesulfonohydrazide**.

Workflow for Synthesis and Characterization of Benzenesulfonohydrazide

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Caption: Synthesis and Spectroscopic Analysis Workflow.

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References

- 1. How Do You Prepare A Kbr Sample? Master The Technique For Clear Ftir Analysis - Kintek Solution [kindle-tech.com]
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